

# Application of DUDN in Pesticide Residue Studies

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## Compound of Interest

Compound Name: DUDN

Cat. No.: B1161508

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Disclaimer: Comprehensive searches of scientific literature and chemical databases did not yield specific information on a compound or material abbreviated as "**DUDN**" in the context of pesticide residue analysis. The following Application Notes and Protocols are based on a plausible hypothetical scenario where "**DUDN**" represents a Dual-functional Dispersive Nanomaterial, a novel sorbent developed for advanced sample clean-up in pesticide residue testing. This document serves as a detailed template for researchers working with novel materials.

## Application Notes

### Introduction

The analysis of pesticide residues in complex matrices, such as fruits, vegetables, and animal products, is a critical task for ensuring food safety.[1][2] A significant challenge in this field is the sample preparation step, which must effectively remove interfering matrix components (e.g., pigments, lipids, sugars) while ensuring high recovery of the target pesticide analytes.[3][4] The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted technique for sample preparation, often involving a dispersive solid-phase extraction (d-SPE) step for clean-up.[5][6] This note describes the application of **DUDN**, a novel dual-functional dispersive nanomaterial, as a superior d-SPE sorbent for the multi-residue analysis of pesticides in high-chlorophyll matrices like spinach.

### Principle of DUDN Sorbent

**DUDN** is an engineered nanomaterial with a unique composition designed for enhanced clean-up efficiency. It combines two functional moieties on a high-surface-area substrate:

- Primary Secondary Amine (PSA) equivalent functionality: This component effectively removes organic acids, sugars, and some fatty acids from the sample extract through polar interactions.
- Graphitized Carbon Black (GCB) alternative functionality: This component is designed to remove pigments, especially chlorophyll, and other non-polar interferences. Unlike traditional GCB, the **DUDN** structure is optimized to minimize the unwanted adsorption of planar pesticides, a common issue with standard GCB.[\[7\]](#)

The synergistic action of these two functionalities allows for the rapid and efficient removal of a broad range of matrix interferences in a single d-SPE step, leading to cleaner extracts, reduced matrix effects in LC-MS/MS or GC-MS/MS analysis, and improved analytical accuracy.

## Key Applications

- Multi-residue pesticide analysis in highly pigmented fruits and vegetables (e.g., spinach, kale, bell peppers, berries).
- Replacement for traditional d-SPE sorbents like PSA, C18, and GCB, offering a simplified, single-sorbent workflow.
- Enhancement of analytical methods requiring low limits of detection (LOD) and quantification (LOQ).

## Experimental Protocols

### Protocol 1: Multi-Residue Pesticide Analysis in Spinach using **DUDN**-Enhanced QuEChERS and LC-MS/MS

This protocol details the extraction and clean-up of a multi-class pesticide mix from spinach, a challenging high-chlorophyll matrix.

#### 3.1. Materials and Reagents

- Equipment: High-speed blender/homogenizer, centrifuge (capable of >3000 xg), vortex mixer, nitrogen evaporator, analytical balance, LC-MS/MS system.
- Chemicals: Acetonitrile (HPLC grade), Methanol (HPLC grade), Formic acid (reagent grade), Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), Sodium chloride ( $\text{NaCl}$ ), Sodium citrate, Disodium hydrogen citrate, Deionized water.[6]
- Sorbent: **DUDN** (Dual-functional Dispersive Nanomaterial).
- Pesticide Standards: Analytical grade standards for target pesticides.

### 3.2. Sample Preparation (Extraction)

- Weigh 10 g ( $\pm 0.1$  g) of homogenized spinach sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the appropriate internal standard solution.
- Add QuEChERS extraction salts (e.g., 4 g  $\text{MgSO}_4$ , 1 g  $\text{NaCl}$ , 1 g Sodium Citrate, 0.5 g Disodium Hydrogen Citrate).
- Immediately cap and shake vigorously for 1 minute to prevent salt agglomeration and ensure thorough mixing.
- Centrifuge at 4000 xg for 5 minutes at 10°C.
- Collect the supernatant (acetonitrile layer) for the d-SPE clean-up step.

### 3.3. Dispersive SPE (d-SPE) Clean-up

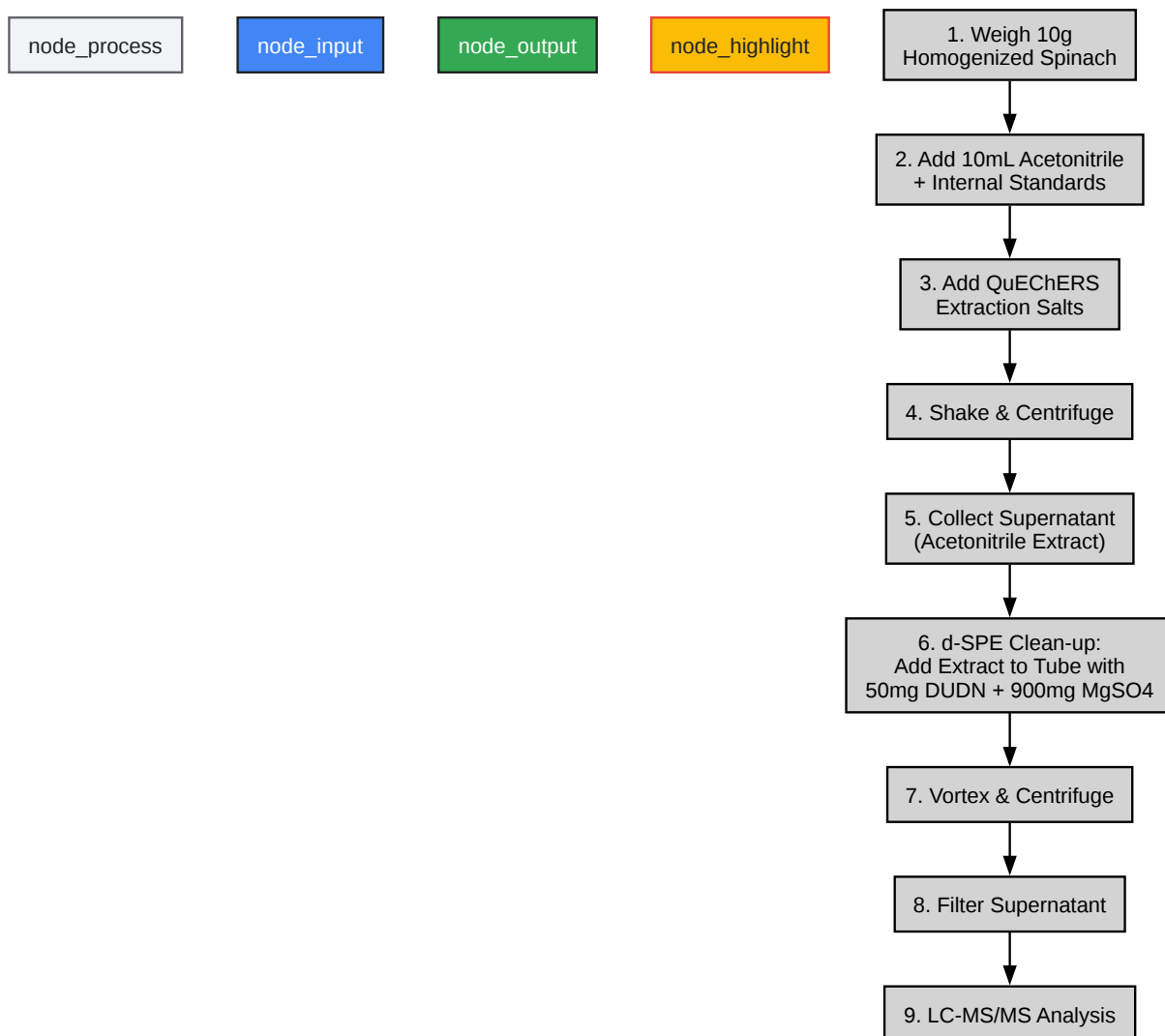
- Transfer 6 mL of the supernatant from step 2.7 into a 15 mL centrifuge tube containing 50 mg of **DUDN** and 900 mg of anhydrous  $\text{MgSO}_4$ .
- Cap the tube and vortex for 1 minute.
- Centrifuge at 4000 xg for 5 minutes.

- Take an aliquot of the cleaned supernatant, filter it through a 0.22  $\mu\text{m}$  filter, and transfer it to an autosampler vial for analysis.

### 3.4. LC-MS/MS Analysis

- Instrument: A triple quadrupole mass spectrometer coupled with a high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8  $\mu\text{m}$ ).
- Mobile Phase: Gradient elution using (A) Water with 0.1% formic acid and (B) Methanol with 0.1% formic acid.
- Ionization: Electrospray ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM) mode, using at least two specific transitions for each target pesticide.

## Workflow Diagram



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Caption: QuEChERS workflow with **DUDN** d-SPE cleanup.

## Data Presentation

The performance of **DUDN** was evaluated against a standard d-SPE combination of PSA and C18 for a selection of 10 pesticides spiked in spinach at 50 µg/kg.

**Table 1: Recovery Rates and Precision**

Pesticide	Class	DUDN Recovery (%)	DUDN RSD (%) (n=5)	Standard Sorbent Recovery (%)	Standard Sorbent RSD (%) (n=5)
Carbendazim	Benzimidazole	95.2	4.1	91.5	5.8
Thiamethoxam	Neonicotinoid	101.5	3.5	98.2	4.9
Imidacloprid	Neonicotinoid	98.7	3.9	95.1	5.2
Acetamiprid	Neonicotinoid	99.1	3.2	96.4	4.7
Boscalid	Carboxamide	88.4	5.5	85.0	6.8
Myclobutanil	Triazole	92.3	4.8	89.1	6.1
Tebuconazole	Triazole	94.6	4.3	90.8	5.9
Chlorpyrifos	Organophosphate	85.7	6.1	75.3	8.2
Bifenthrin	Pyrethroid	90.1	5.2	82.4	7.5
Lambda-cyhalothrin	Pyrethroid	89.5	5.8	80.1	7.9

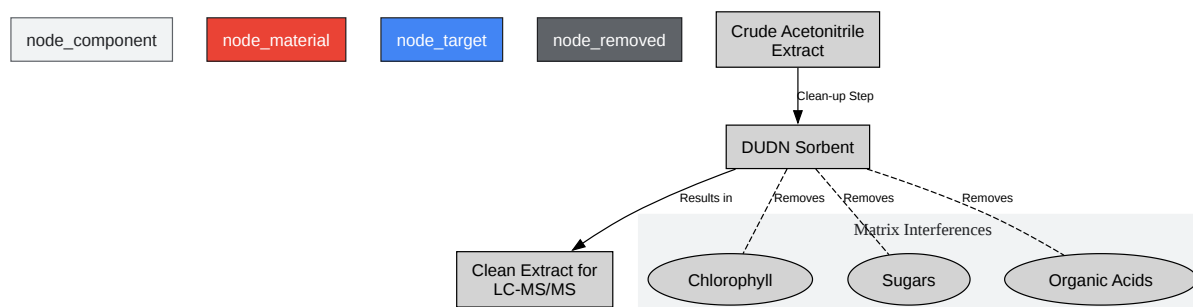
Recovery rates between 70-120% and RSD <20% are generally considered acceptable.

**Table 2: Matrix Effects and Method Limits**

Pesticide	Matrix Effect (%) with DUDN	Matrix Effect (%) with Standard	LOQ (µg/kg) with DUDN	LOQ (µg/kg) with Standard
Carbendazim	-8.5	-15.2	5	10
Thiamethoxam	-5.1	-10.8	2	5
Imidacloprid	-6.3	-12.5	2	5
Acetamiprid	-4.9	-11.1	2	5
Boscalid	-18.7	-25.4	10	10
Myclobutanil	-15.2	-22.1	10	10
Tebuconazole	-14.8	-21.5	10	10
Chlorpyrifos	-20.5	-35.8	5	10
Bifenthrin	-12.4	-24.6	5	10
Lambda-cyhalothrin	-13.1	-26.2	5	10

Matrix Effect (%) = [(Peak Area in Matrix / Peak Area in Solvent) - 1] x 100. Values closer to zero indicate less signal suppression or enhancement.

## Logical Relationship Diagram



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Caption: **DUDN**'s role in removing matrix interferences.

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